

1-(4-Bromophenyl)propan-1-amine physical and chemical properties

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)propan-1-amine

Cat. No.: B1335902

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An In-depth Technical Guide to 1-(4-Bromophenyl)propan-1-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **1-(4-Bromophenyl)propan-1-amine**. The information is compiled from various chemical data sources to support research and development activities.

Compound Identification

1-(4-Bromophenyl)propan-1-amine is a halogenated aromatic amine. It is classified as an organic building block, often used in the synthesis of more complex molecules in pharmaceutical and chemical research.^[1]

Identifier	Value
IUPAC Name	1-(4-bromophenyl)propan-1-amine
CAS Number	74877-09-1[1][2]
Molecular Formula	C ₉ H ₁₂ BrN[1]
Synonyms	alpha-Ethyl-4-bromobenzylamine, 4-Bromo-α-ethylbenzenemethanamine, 1-Amino-1-(4-bromophenyl)propane[1]
InChI Key	WKPWFAZJGVXPCH-UHFFFAOYSA-N[1]
Canonical SMILES	CCC(C1=CC=C(C=C1)Br)N

Physicochemical Properties

The compound's properties are summarized in the table below. It is important to note that while some physical properties are well-documented, others like melting and boiling points are not consistently reported for the free base form in the available literature.

Property	Value	Source
Molecular Weight	214.10 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1][2]
Purity	Typically ≥97%	[1]
Topological Polar Surface Area	26 Å ²	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	1	
Rotatable Bond Count	2	
XLogP3-AA (Predicted)	2.4	[4]
Storage Temperature	2–8 °C, under inert gas (Nitrogen or Argon)	[2]

Note: Some properties like boiling point and density are not readily available for the free amine but have been predicted for isomers like 3-(4-bromophenyl)propan-1-amine (Boiling Point: 108 °C at 1 Torr; Density: 1.349 g/cm³).^[5]

Chemical Properties and Reactivity

1-(4-Bromophenyl)propan-1-amine is a primary amine, which imparts basic properties to the molecule. It readily forms salts, such as the hydrochloride salt, upon reaction with acids.^{[3][6]} The presence of the aromatic bromine atom and the amine group makes it a versatile intermediate for various chemical transformations, including N-alkylation, acylation, and cross-coupling reactions.

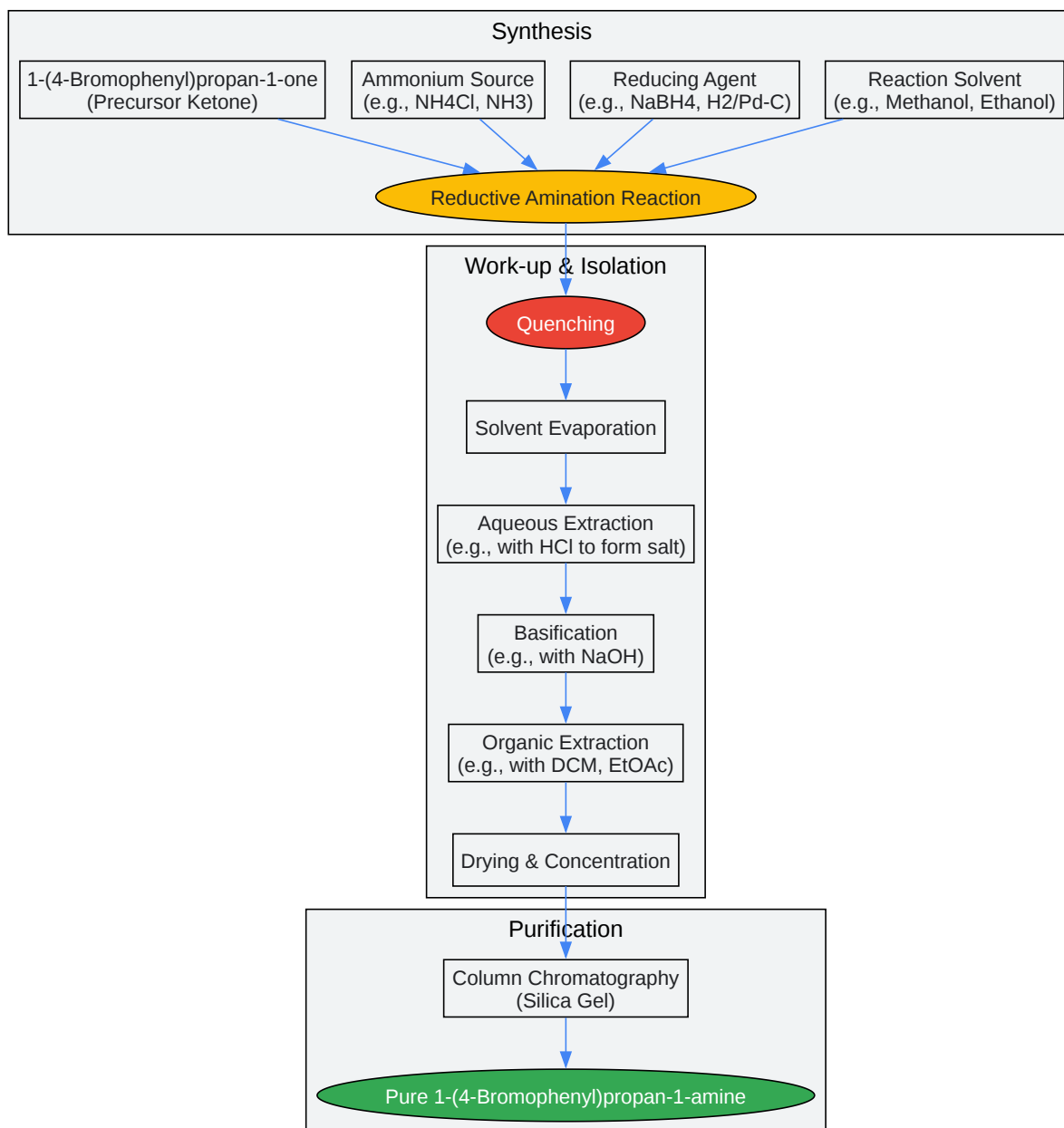
Stability: The compound should be stored under an inert atmosphere at refrigerated temperatures (2–8 °C) to prevent degradation.^[2] It is sensitive to air and moisture.

Experimental Protocols

General Synthesis Workflow

A common synthetic route to primary amines like **1-(4-Bromophenyl)propan-1-amine** involves the reductive amination of a corresponding ketone. The general workflow for such a synthesis and subsequent purification is outlined below.

General Synthesis & Purification Workflow





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- 1. 1-(4-Bromophenyl)propan-1-amine | CymitQuimica [cymitquimica.com]
- 2. 1-(4-BROMOPHENYL)PROPAN-1-AMINE | 74877-09-1 [amp.chemicalbook.com]
- 3. (S)-1-(4-bromophenyl)propan-1-amine hydrochloride - CAS:1108684-03-2 - Sunway Pharm Ltd [3wpharm.com]
- 4. PubChemLite - 1-(4-bromophenyl)propan-1-amine hydrochloride (C9H12BrN) [pubchemlite.lcsb.uni.lu]
- 5. 3-(4-broMophenyl)propan-1-aMine CAS#: 65984-53-4 [m.chemicalbook.com]
- 6. 856562-96-4 | (R)-1-(4-bromophenyl)propan-1-amine hydrochloride - Molddb [molddb.com]
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